

A Technical Guide to Cesium Chromate: Formula, Structure, and Protocols

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Compound of Interest

Compound Name: Cesium chromate

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This document serves as a comprehensive technical guide on **cesium chromate** (Cs_2CrO_4) for researchers, scientists, and professionals in drug development. It details the compound's chemical formula, molecular structure, physicochemical properties, and established experimental protocols.

Chemical Formula and Nomenclature

Cesium chromate is an inorganic compound with the chemical formula Cs_2CrO_4 .^[1] It is also referred to as dicaesium chromate or **cesium chromate(VI)**.^{[1][2]} The compound consists of two cesium cations (Cs^+) and one chromate anion (CrO_4^{2-}).^[3]

Physicochemical Properties

Cesium chromate is a yellow crystalline solid that is odorless and highly soluble in water.^{[1][3]}^[4] Key quantitative data are summarized in the table below.

| Property | Value | References |
|---------------------|-----------------------------------|------------|
| Molecular Formula | Cs ₂ CrO ₄ | [1][3][4] |
| Molar Mass | 381.805 g/mol | [3][4] |
| Appearance | Yellow crystalline solid | [1][3] |
| Density | 4.237 g/cm ³ | [1] |
| Melting Point | 954 to 961 °C (1,749 to 1,762 °F) | [1] |
| Solubility in Water | 45.50 g/100 g at 25 °C | [1][3] |

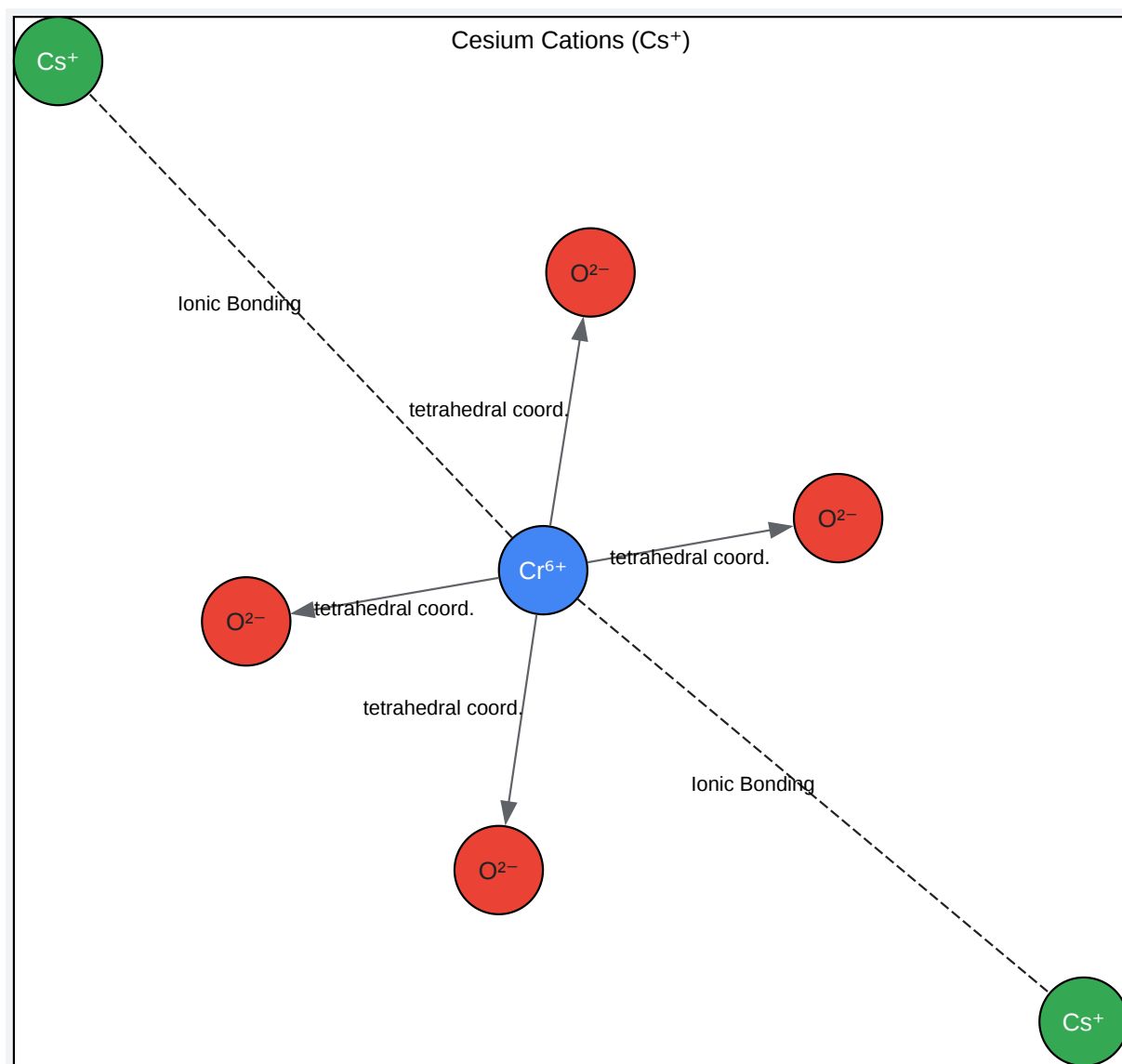
Molecular and Crystal Structure

The defining feature of **cesium chromate** is the chromate anion (CrO₄²⁻), where a central chromium atom is in the +6 oxidation state and is tetrahedrally coordinated to four oxygen atoms.[3][5] The overall salt crystallizes in the orthorhombic system, which is a common structure for other cesium salts like cesium sulfate.[1][3]

The crystal structure has been determined to belong to the Pnma space group (No. 62).[1][6] In this arrangement, there are two distinct cesium ion (Cs⁺) sites. One site has the cesium ion bonded to nine oxygen atoms, while the other is bonded to eleven oxygen atoms.[6]

| Crystal Structure Parameter | Value | References |
|-----------------------------|--|------------|
| Crystal System | Orthorhombic | [1][3] |
| Space Group | Pnma (No. 62) | [1][6] |
| Lattice Constants | a = 8.368 Å, b = 6.226 Å, c = 11.135 Å | [1] |
| Formula Units (Z) | 4 | [1] |

A diagram representing the ionic components and their relationship within the crystal lattice is provided below.



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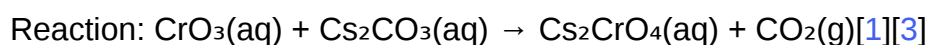
Ionic components of **Cesium Chromate**.

Experimental Protocols: Synthesis of Cesium Chromate

Cesium chromate can be synthesized via several aqueous reaction pathways. The selection of a method depends on the available starting materials.

Method 1: Reaction of Cesium Carbonate with Chromic Acid

This method involves the reaction of an aqueous solution of cesium carbonate with chromium(VI) oxide (chromic acid in solution), which produces **cesium chromate** and evolves carbon dioxide gas.^{[1][3]}

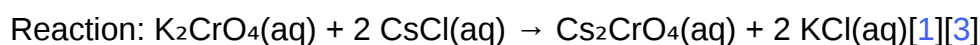


Protocol:

- Dissolve a stoichiometric amount of chromium(VI) oxide in distilled water to form a chromic acid solution.
- Separately, prepare an aqueous solution of cesium carbonate.
- Slowly add the cesium carbonate solution to the chromic acid solution with constant stirring. Observe for the evolution of carbon dioxide gas.
- Once the reaction is complete (i.e., gas evolution ceases), gently heat the resulting yellow solution to concentrate it.
- Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to promote crystallization of **cesium chromate**.
- Collect the yellow crystals by filtration, wash with a small amount of cold distilled water, and dry in a desiccator.

Method 2: Salt Metathesis Reaction

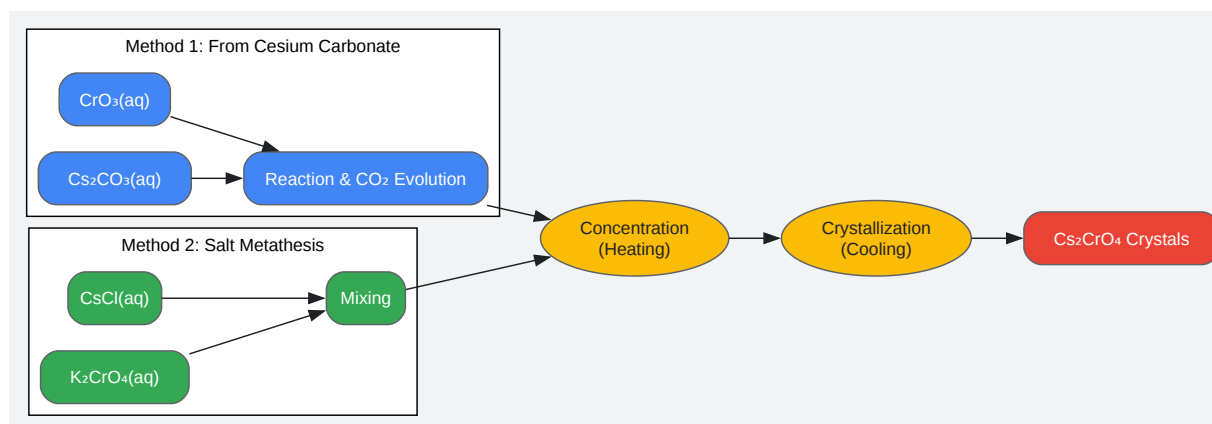
This protocol utilizes a double displacement reaction between potassium chromate and cesium chloride.^{[1][3]} The reaction's success relies on the differential solubility of the resulting salts.



Protocol:

- Prepare separate concentrated aqueous solutions of potassium chromate and cesium chloride.
- Mix the two solutions with stirring.
- Concentrate the resulting mixture by heating to reduce the volume of water.
- Cool the solution to induce precipitation. **Cesium chromate** will crystallize out of the solution.
- Isolate the product crystals via filtration and dry as described in Method 1.

The following diagram illustrates the workflow for the synthesis of **cesium chromate**.



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Synthesis workflows for **Cesium Chromate**.

Applications

Historically, **cesium chromate**'s primary application was in the manufacturing of vacuum tubes.[1][3][4] It was reacted with reducing agents like silicon or boron to produce cesium vapor, which acted as a "getter" to remove residual gases.[1][7] Currently, its use is more limited, serving as a precursor for other compounds in academic research.[1] It also finds some use as a catalyst in organic synthesis, in the production of specialty glasses, and as an additive for special light sources.[7][8][9]

Safety and Handling

Cesium chromate is a hazardous substance and must be handled with appropriate safety precautions. It is classified as a strong oxidizer, a carcinogen, and an environmental hazard.[1][4] As a hexavalent chromium compound, it is toxic and can cause skin sensitization and irritation to the respiratory tract.[4][10]

Handling Recommendations:

- Handle in a well-ventilated area, preferably within a fume hood.[10]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[10]
- Avoid creating dust.[10]
- Store in a tightly sealed container in a cool, dry place, away from combustible materials and reducing agents.[10]
- Dispose of waste in accordance with local, state, and federal regulations.[10]

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